

Lithium Metaborate: A Comprehensive Technical Guide to its Safe Handling and Application

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Compound of Interest

Compound Name: *Lithium metaborate*

Cat. No.: *B077498*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the chemical and physical properties of **lithium metaborate**, with a primary focus on its safe handling and use in a laboratory setting. The following sections detail its identification, hazard classification, and the necessary precautions to be taken when working with this compound.

Chemical Identification and Properties

Lithium metaborate, an inorganic salt with the chemical formula LiBO_2 , is a versatile compound utilized in various scientific applications, including sample preparation for analysis by X-ray fluorescence (XRF), atomic absorption spectroscopy (AAS), and inductively coupled plasma (ICP) techniques.^[1] Its CAS number is 13453-69-5.^{[1][2][3][4]}

A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value	Source
CAS Number	13453-69-5	[1][2][4]
Molecular Formula	LiBO ₂	[2][5]
Molecular Weight	49.75 g/mol	[2][3][5]
Appearance	White solid/powder	[2][4]
Melting Point	845 °C (approx. 1553 °F)	[2]
EC Number	236-631-5	[1][5]
Purity	>98.0%	[4]

Safety and Hazard Information

Lithium metaborate is classified as a hazardous substance.[6][7] It is crucial to understand its potential health effects and to implement appropriate safety measures.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements for **lithium metaborate**:

Hazard Statement	Description
H302	Harmful if swallowed.[7]
H315	Causes skin irritation.[8]
H318 / H319	Causes serious eye damage / serious eye irritation.[6][7][8]
H335	May cause respiratory irritation.[8]
H361	Suspected of damaging fertility or the unborn child.[7]

Precautionary Measures

The following precautionary statements outline the necessary steps to minimize risk when handling **lithium metaborate**:

Precautionary Statement	Description
P201 & P202	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.[7]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[8]
P264	Wash skin thoroughly after handling.[7][8]
P270	Do not eat, drink or smoke when using this product.[7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[7][8]

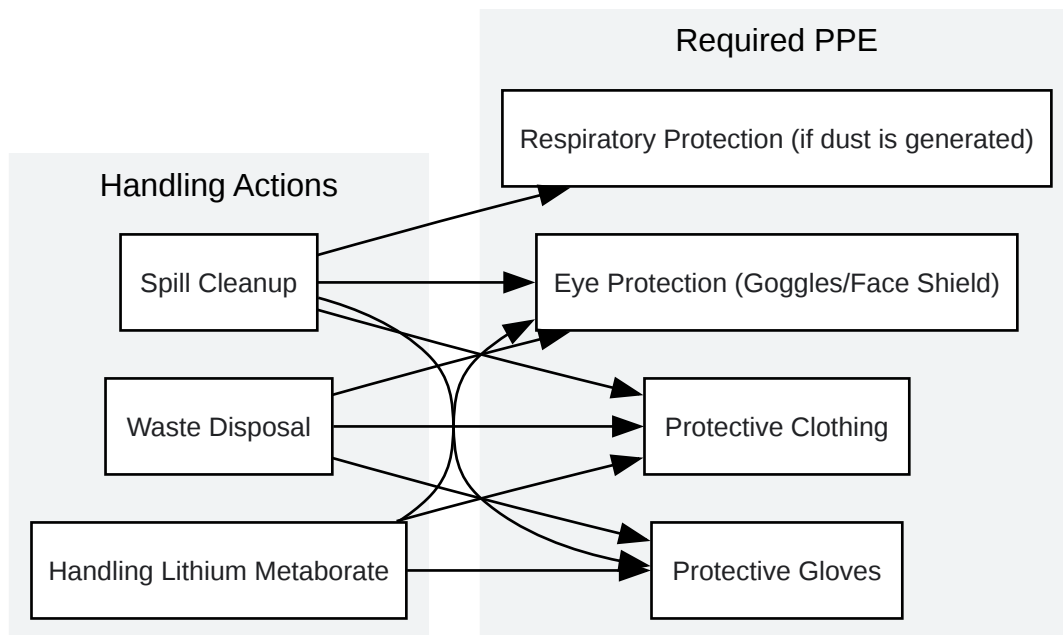
Experimental Protocols and Handling

Adherence to strict experimental protocols is paramount to ensure the safety of all laboratory personnel. The following workflows and procedures are based on the safety data provided.

Personal Protective Equipment (PPE) Workflow

Proper selection and use of PPE are the first line of defense against exposure. The following diagram illustrates the recommended PPE workflow.

Figure 1: Personal Protective Equipment (PPE) Workflow

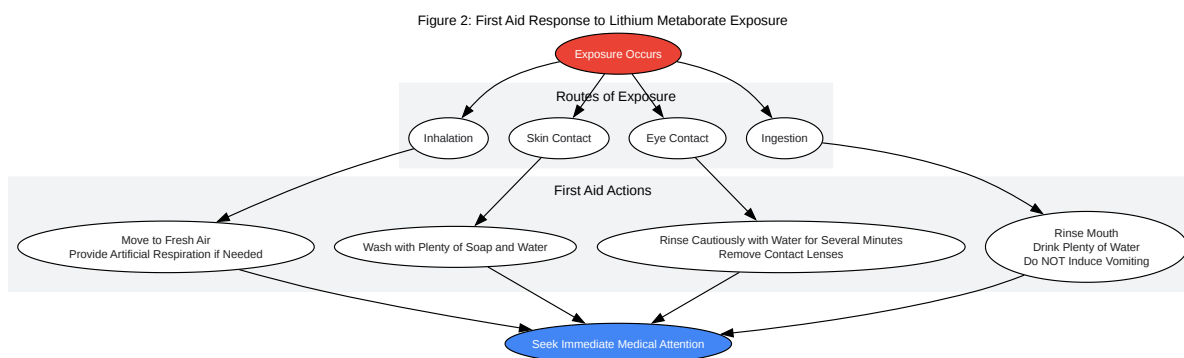


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Caption: Recommended PPE for handling, spill cleanup, and waste disposal of **lithium metaborate**.

First Aid Procedures for Exposure

In the event of accidental exposure, immediate and appropriate first aid is critical. The following diagram outlines the recommended first aid response.



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Caption: First aid procedures for different routes of exposure to **lithium metaborate**.

Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

Storage Conditions

Lithium metaborate should be stored in a dry, cool, and well-ventilated place.[6] Keep containers tightly closed to avoid exposure to moisture.[6][8] It should be stored away from incompatible materials such as strong oxidizing agents and acid anhydrides.[6]

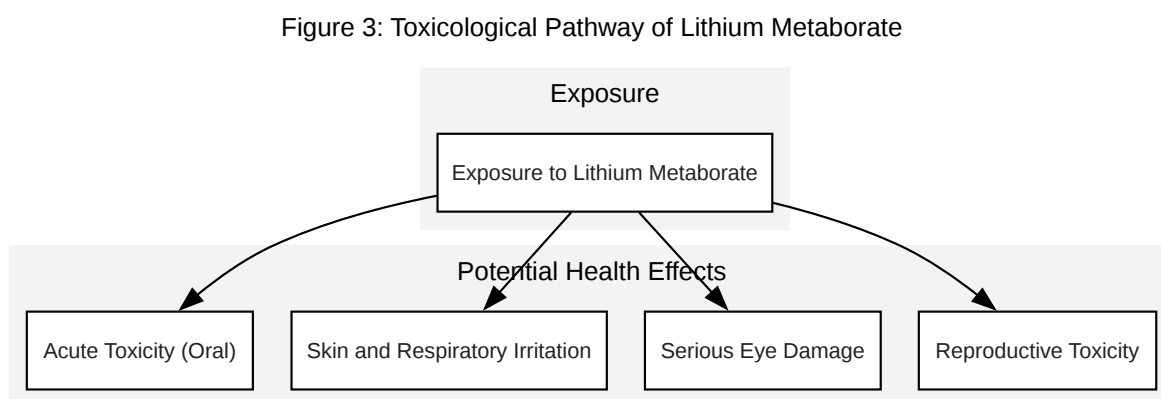
Disposal

Dispose of **lithium metaborate** and its container in accordance with local, regional, and national regulations.[7] Do not allow the product to enter drains.[7]

Toxicological Information

Acute toxicity data indicates that **lithium metaborate** is harmful if swallowed.[7] Ingestion or absorption may lead to a range of symptoms including nausea, vomiting, diarrhea, and in severe cases, circulatory collapse and coma.[8] It is also suspected of causing damage to fertility or the unborn child.[7]

The following diagram illustrates the logical relationship between exposure and potential health effects.



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Caption: Potential health effects resulting from exposure to **lithium metaborate**.

This guide is intended to provide a comprehensive overview of the safe handling of **lithium metaborate**. It is imperative that all users consult the full Safety Data Sheet (SDS) for this product before use and adhere to all institutional safety protocols.

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